

CAS number and molecular weight of Dimethyldivinylsilane.

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Compound of Interest

Compound Name: *Dimethyldivinylsilane*

Cat. No.: *B080846*

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An In-depth Technical Guide to Dimethyldivinylsilane

This guide provides essential technical information regarding **Dimethyldivinylsilane**, a significant organosilicon compound. It is intended for researchers, scientists, and professionals in drug development and material science who utilize this compound in their work.

Dimethyldivinylsilane is a versatile chemical notable for its role as a crosslinking agent in the production of silicone polymers.^[1] Its distinct molecular structure, featuring both silicon-carbon bonds and reactive vinyl groups, makes it a valuable building block in various synthetic processes.^[2] Applications of this compound are found in the manufacturing of advanced materials, electronics, and specialty polymers.^{[1][2]}

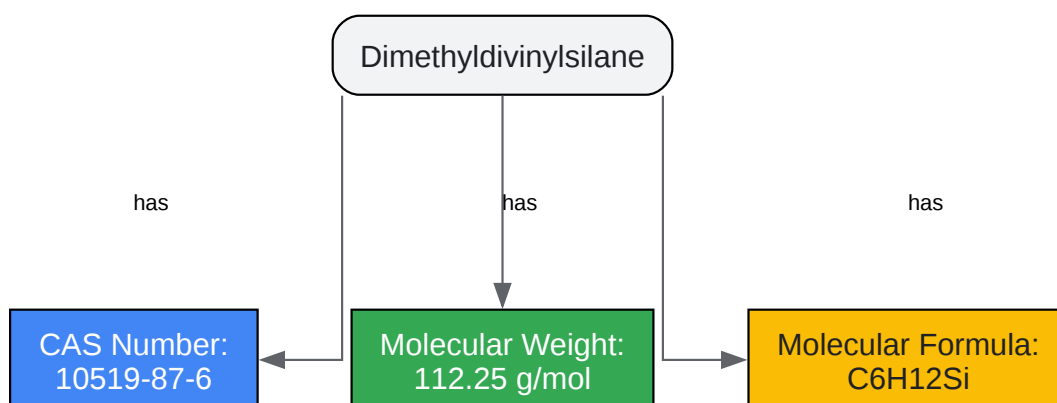
Core Chemical Identifiers

The fundamental identifiers for **Dimethyldivinylsilane** are its CAS (Chemical Abstracts Service) number and its molecular weight. These values are crucial for accurate substance identification, regulatory compliance, and experimental calculations.

Identifier	Value
CAS Number	10519-87-6[1][3][4][5][6]
Molecular Weight	112.25 g/mol [1][5]
Molecular Formula	C6H12Si[1][3][4][5]

Logical Relationship of Chemical Identification

The following diagram illustrates the direct association between the chemical compound and its primary identifiers.



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Caption: Key identifiers for **Dimethyldivinylsilane**.

Experimental Protocols

While this document focuses on the core identifiers, detailed experimental protocols for the synthesis of **Dimethyldivinylsilane** can be found in the chemical literature. One common method involves the reaction of dimethyldichlorosilane with a vinyl magnesium chloride solution in an anhydrous ether solvent.[5] The reaction mixture is typically cooled initially and then

allowed to warm to proceed for several hours before quenching and purification steps.[5] For specific applications such as polymer crosslinking or surface modification, protocols will vary significantly based on the substrate and desired outcome. Researchers should consult specialized journals and patent literature for methodologies relevant to their specific field of inquiry.

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